

Standard Operating Procedure: Disposal of Boc-D-Thr-OH

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Compound of Interest

Compound Name: *Boc-D-Thr-OH*

Cat. No.: *B8817806*

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Executive Summary & Chemical Profile

Boc-D-Thr-OH (N-(tert-Butoxycarbonyl)-D-threonine) is a protected amino acid derivative widely used in solid-phase peptide synthesis (SPPS).^{[1][2]} While generally classified as low-hazard under GHS criteria, its disposal requires strict adherence to laboratory chemical hygiene plans to prevent environmental contamination and unintended chemical reactions in waste streams.

Critical Safety Directive: The tert-butoxycarbonyl (Boc) protecting group is acid-labile. Contact with strong acids (e.g., TFA, HCl) results in the rapid evolution of isobutylene gas and carbon dioxide. NEVER dispose of **Boc-D-Thr-OH** into acidic waste containers without prior neutralization, as this can pressurize and rupture waste vessels.

Chemical Identity Table

Parameter	Detail
Chemical Name	N-(tert-Butoxycarbonyl)-D-threonine
CAS Number	55674-67-4
Formula	C ₉ H ₁₇ NO ₅
Physical State	White to off-white powder
Solubility	Soluble in DMF, DCM, Methanol; Low water solubility
Storage Class	11 (Combustible Solids)
RCRA Status	Non-listed (unless mixed with listed solvents)

Hazard Assessment & Pre-Disposal Check

Before disposal, characterize the waste stream.^{[3][4]} Although **Boc-D-Thr-OH** is not P-listed or U-listed by the EPA, it must be treated as Chemical Waste.

The "Universal Precautions" Approach

As a Senior Scientist, I enforce a "Universal Precautions" model for amino acid derivatives. Even if an SDS lists "No known hazards," the substance is an organic chemical that increases the Biological Oxygen Demand (BOD) of water systems and must never be flushed down the drain.

Compatibility Matrix

- Compatible: Organic solvents (Methanol, Ethanol, DMF, DMSO, Dichloromethane).
- Incompatible: Strong oxidizers, Strong acids (Risk of gas evolution/pressure).

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Excess Reagent)

Context: Expired shelf-life or contaminated stock powder.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**Boc-D-Thr-OH (Solid)**"
 - Hazard Checkbox: Check "Toxic" (as a precaution for environmental release) or "Non-Regulated" depending on institutional EHS policy.
- Transfer: Transfer the powder using a dedicated spatula or funnel. Minimize dust generation. [4]
- Segregation: Place in the Solid Organic Waste stream. Do not mix with sharps or biohazard waste. [3]

Scenario B: Disposal of Liquid Waste (Reaction Mixtures)

Context: Filtrates from SPPS coupling steps or recrystallization mother liquors.

- Solvent Identification: Determine the primary solvent.
 - Case 1: Dichloromethane (DCM). [5]
 - Case 2: Dimethylformamide (DMF) or Methanol.
- Segregation:
 - Halogenated Waste: If DCM is present (>1%), dispose in the Halogenated Organic Waste container.
 - Non-Halogenated Waste: If only DMF, Methanol, or DMSO are used, dispose in the Non-Halogenated Organic Waste container.
- The "Acid Check" (Crucial Step):
 - Test the pH of the solution.

- If Acidic (pH < 4): You must neutralize the solution with a mild base (e.g., Sodium Bicarbonate solution) in an open beaker before transferring to the waste container.
- Reasoning: Prevents the Boc group from decomposing and generating gas inside the sealed waste drum.

Scenario C: Contaminated Debris

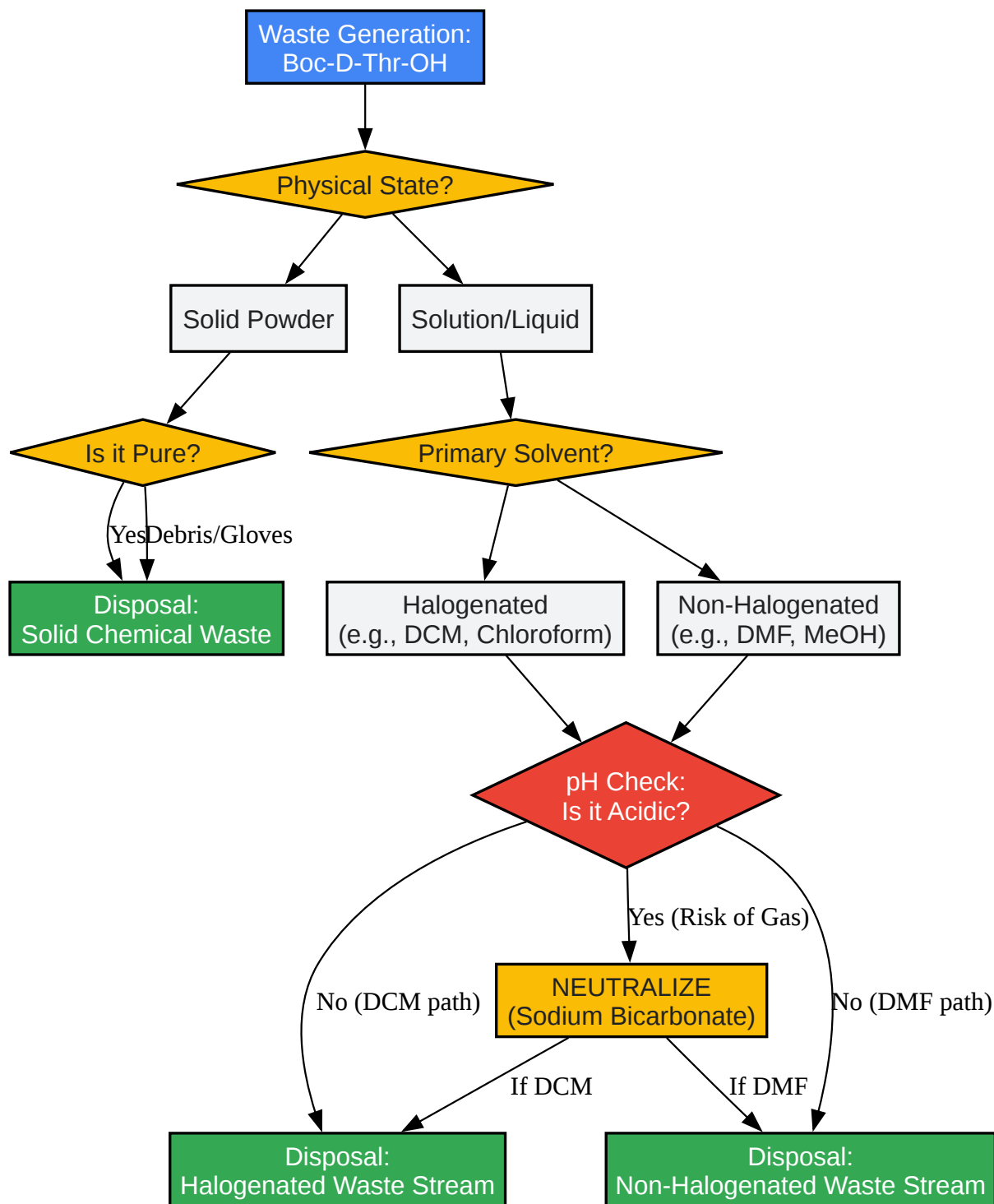
Context: Weigh boats, gloves, and paper towels.

- Trace Contamination: Items with visible powder residue should be placed in the Solid Chemical Waste bin (often a bucket with a liner).
- Gross Contamination: If a spill was cleaned up, the saturated absorbents must be bagged, sealed, and labeled as solid chemical waste, not general trash.

Visualized Workflows

Figure 1: Waste Stream Decision Tree

This logic flow ensures you select the correct waste stream and avoid the pressure-buildup hazard.



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Caption: Decision matrix for segregating **Boc-D-Thr-OH** waste, emphasizing the critical pH check to prevent gas evolution.

Emergency Procedures (Spills)

In the event of a spill during the disposal process, follow the S.W.I.M. protocol:

- Stop the spill (if safe to do so).
- Warn others.
- Isolate the area.[4]
- Minimize exposure.

Spill Cleanup Protocol

- PPE: Wear nitrile gloves, lab coat, and safety goggles.[6] Respiratory protection (N95) is recommended if dust is generated.
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersal, then sweep.
 - Liquid: Use vermiculite or absorbent pads.[4]
- Decontamination: Clean the surface with water and detergent.
- Disposal: Collect all cleanup materials into a hazardous waste bag (Scenario C above).

Regulatory Compliance & References

Compliance Note: While **Boc-D-Thr-OH** is not specifically listed in 40 CFR 261.33 (P or U lists), the generator is responsible for determining if the waste exhibits hazardous characteristics (Ignitability, Corrosivity, Reactivity, Toxicity).

- RCRA Code: Generally None for the pure solid.
- RCRA Code (if in Methanol):D001 (Ignitable).

- RCRA Code (if in DCM):F002 (Spent Halogenated Solvent).

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